

Application Notes and Protocols: Generating a Cyclin D3 (Ccnd3) Knockout Mouse Model

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	<i>cyclin D3</i>
CAS No.:	147954-86-7
Cat. No.:	B1179229

[Get Quote](#)

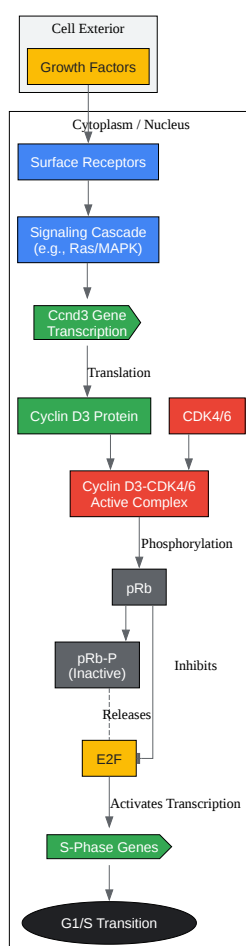
Audience: Researchers, scientists, and drug development professionals.

Introduction: **Cyclin D3** (Ccnd3) is a crucial member of the D-type cyclin family that regulates cell cycle progression.[1] In partnership with cyclin-dependent kinases 4 and 6 (CDK4/6), it forms active complexes that phosphorylate and inactivate the Retinoblastoma (Rb) tumor suppressor protein.[2][3] This action permits the E2F family of transcription factors to initiate the expression of genes required for the G1 to S phase transition.[4] Given its role in cell proliferation, Ccnd3 is implicated in various physiological and pathological processes, including the development of hematopoietic lineages like T-lymphocytes and erythrocytes, as well as in certain cancers.[4] Mice with a targeted deletion of the Ccnd3 gene serve as invaluable tools for investigating its specific functions in vivo and for preclinical evaluation of therapies targeting the cell cycle.

This document provides detailed protocols and application notes for the generation of a Ccnd3 knockout mouse model using a conventional gene-targeting approach in embryonic stem (ES) cells, followed by the Cre-LoxP system for selectable marker removal.

Core Signaling Pathway

The primary role of **Cyclin D3** is to control the G1/S checkpoint of the cell cycle. It integrates mitogenic signals which lead to the transcription of D-type cyclins. **Cyclin D3** then binds to CDK4 or CDK6.[3] This complex phosphorylates the Retinoblastoma protein (pRb), causing it to release the E2F transcription factor, which in turn activates genes necessary for DNA replication and progression into the S phase.[2][3]



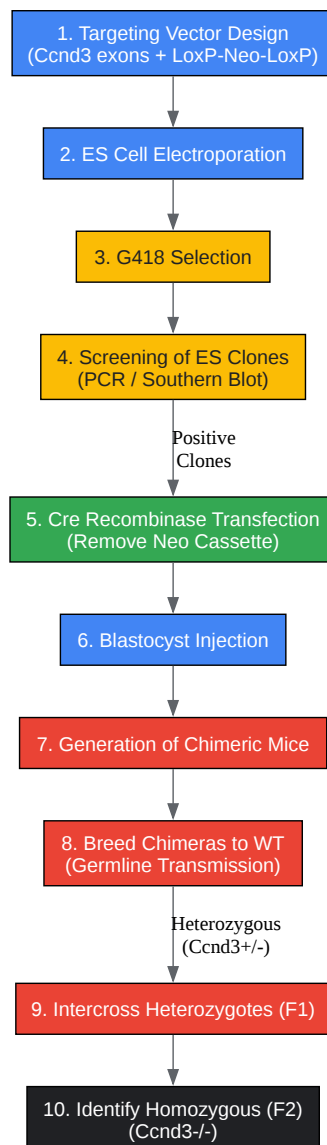
[Click to download full resolution via product page](#)

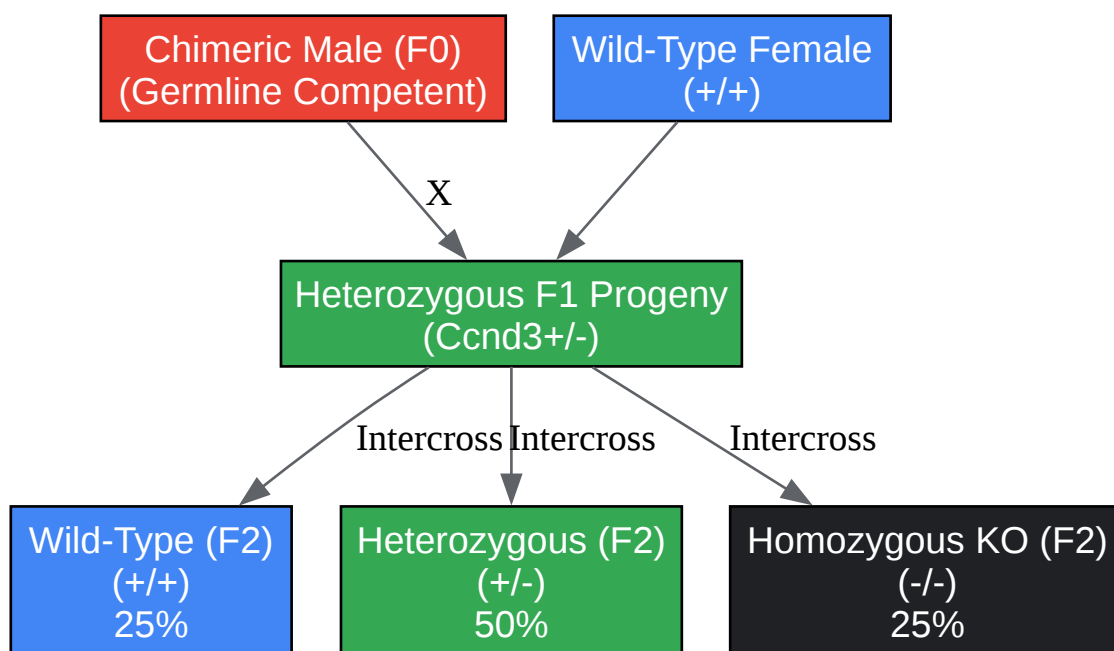
Caption: **Cyclin D3-CDK4/6** pathway controlling the G1/S cell cycle transition.

Experimental Workflow for Generating Ccnd3 Knockout Mice

The generation of a knockout mouse is a multi-step process that begins with the design of a targeting vector and concludes with the breeding of homozygous knockout animals. The Cre-

LoxP system is a powerful tool used for precise genetic modification, including the removal of selection cassettes that might otherwise interfere with gene expression.[5]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cyclin D3 - Wikipedia [en.wikipedia.org]
- 2. What are CCND3 inhibitors and how do they work? [synapse.patsnap.com]
- 3. CDK4/cyclin D3 | Cell Cycle Structural Biology | Newcastle University [research.ncl.ac.uk]
- 4. Cyclin D3 coordinates the cell cycle during differentiation to regulate erythrocyte size and number - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Mouse Cre-LoxP system: general principles to determine tissue-specific roles of target genes - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: Generating a Cyclin D3 (Ccnd3) Knockout Mouse Model]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1179229/docs#application-notes-and-protocols-generating-a-cyclin-d3-ccnd3-knockout-mouse-model]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)